

4''-Hydroxyisojasminin: A Technical Overview of its Discovery, Origin, and Biological Potential

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Compound of Interest

Compound Name: 4''-Hydroxyisojasminin

Cat. No.: B15593674

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Executive Summary

4''-Hydroxyisojasminin is a naturally occurring secoiridoid glucoside that has been identified in plant species of the *Jasminum* genus. This technical guide provides a comprehensive overview of the current knowledge regarding its discovery, natural origin, and reported biological activities. While specific details on its synthesis and precise signaling pathways remain to be fully elucidated, this document summarizes the available data, outlines general experimental approaches for its isolation, and discusses its potential therapeutic relevance within the broader context of jasmonate signaling. The information is presented to aid researchers and drug development professionals in understanding the current landscape and identifying future research directions for this intriguing natural product.

Discovery and Origin

4''-Hydroxyisojasminin was first reported as a constituent of *Jasminum mesnyi* Hance (also known as primrose jasmine), a plant belonging to the Oleaceae family.^{[1][2][3][4][5][6][7]} The initial isolation and characterization of this and other secoiridoid glucosides from *J. mesnyi* are attributed to the work of Tanahashi and colleagues in the late 1980s. Secoiridoids are a class of monoterpenoids characterized by the cleavage of the cyclopentane ring of iridoids. They are prevalent in the Oleaceae family and are known for their diverse biological activities.^{[2][7]}

The natural origin of **4''-Hydroxyisojasminin** is primarily the leaves of *Jasminum mesnyi*.[\[1\]](#)[\[3\]](#) This plant is native to China and is cultivated in various parts of the world as an ornamental shrub.[\[1\]](#)

Physicochemical Properties

While detailed experimental data for the isolated **4''-Hydroxyisojasminin** is not readily available in the public domain, some of its basic properties have been reported:

Property	Value	Source
CAS Number	135378-09-5	N/A
Molecular Formula	C ₂₆ H ₃₈ O ₁₃	N/A
Molecular Weight	558.57 g/mol	N/A
Class	Secoiridoid glucoside	[2] [7]

Biological Activities and Potential Therapeutic Relevance

Direct studies on the biological activities of isolated **4''-Hydroxyisojasminin** are limited. However, extracts of *Jasminum mesnyi*, which contain this compound, have been investigated for various pharmacological effects. It is important to note that these activities are due to the combined effect of all constituents in the extract and not solely attributable to **4''-Hydroxyisojasminin**.

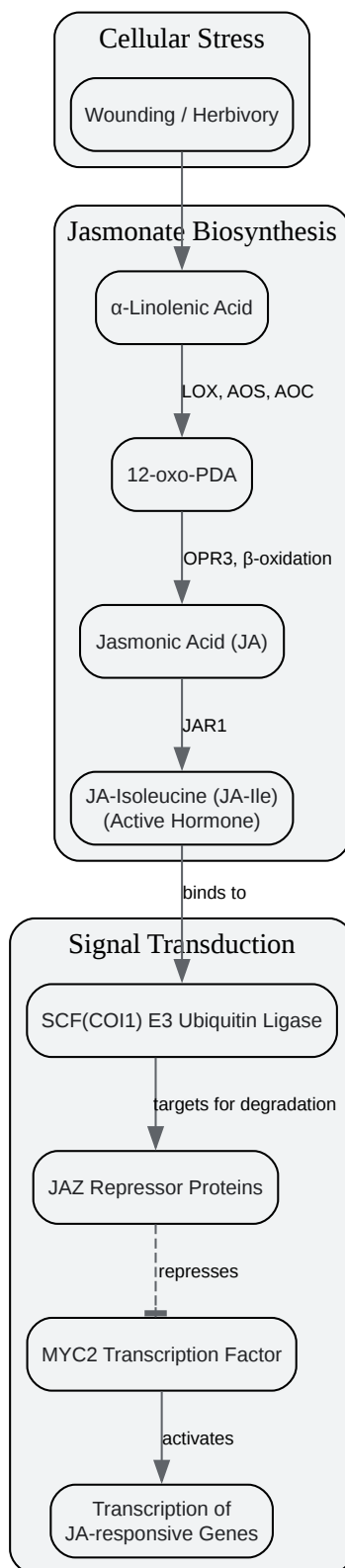
Biological Activity	Plant Extract/Fraction	Key Findings	Reference(s)
Antioxidant Activity	90% Methanol extract of <i>J. mesnyi</i> leaves	Demonstrated significant free radical scavenging activity (IC ₅₀ = 25.27 µg/mL in DPPH assay).	[3]
Aqueous extract of <i>J. mesnyi</i> leaves	Shown moderate free radical scavenging activity (IC ₅₀ = 71.84 µg/mL in DPPH assay).	[3]	
Anthelmintic Activity	Ethanollic extract of <i>J. mesnyi</i> leaves	Exhibited significant anthelmintic activity against <i>Eisenia fetida</i> (earthworm) at concentrations of 20 mg/mL and 40 mg/mL.	

These preliminary findings suggest that secoiridoid glucosides, including **4''-Hydroxyisojasminin**, may contribute to the observed antioxidant and anthelmintic properties of *Jasminum mesnyi* extracts. Further studies with the purified compound are necessary to confirm its specific biological activities and elucidate its mechanism of action.

Experimental Protocols

General Workflow for Isolation of Secoiridoid Glycosides from *Jasminum* Species

While the specific, detailed experimental protocol for the isolation of **4''-Hydroxyisojasminin** from the original discovery paper is not accessible, a general workflow can be inferred from phytochemical studies of *Jasminum* species. The following diagram illustrates a typical procedure for the extraction and isolation of secoiridoid glycosides.



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